

# Personal protective equipment for handling Methyl isoquinoline-3-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Methyl isoquinoline-3-carboxylate**

Cat. No.: **B1299004**

[Get Quote](#)

## Essential Safety and Handling Guide for Methyl Isoquinoline-3-carboxylate

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for handling **Methyl isoquinoline-3-carboxylate**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **Methyl isoquinoline-3-carboxylate**
- CAS Number: 27104-73-0
- Molecular Formula:  $C_{11}H_9NO_2$
- Molecular Weight: 187.19 g/mol

## Hazard Identification and Classification

**Methyl isoquinoline-3-carboxylate** is classified as a hazardous substance. It is crucial to understand its potential effects to ensure safe handling.

Hazard Classification	Category	GHS Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Methyl isoquinoline-3-carboxylate** to prevent exposure.[\[1\]](#)[\[2\]](#)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust that can cause serious eye irritation. <a href="#">[1]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective suit.	Prevents skin contact which can cause irritation. <a href="#">[1]</a>
Respiratory Protection	NIOSH-approved N95 dust mask or higher for nuisance exposures. For higher-level protection, use a respirator with organic vapor cartridges.	Avoids inhalation of dust or vapors which may cause respiratory irritation. <a href="#">[3]</a>

Always ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[1\]](#)

## Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for minimizing risks.

## 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[[1](#)]
- Ensure the work area is clean and free of incompatible materials such as strong acids, bases, and oxidizing agents.[[1](#)]
- Verify that all necessary PPE is available and in good condition.

## 2. Handling the Compound:

- Avoid direct contact with the skin and eyes.[[1](#)]
- Do not breathe in dust or vapors.[[1](#)]
- Weigh and transfer the chemical carefully to avoid generating dust.
- Keep the container tightly closed when not in use.[[1](#)]

## 3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[[1](#)]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical advice if skin irritation occurs.[[1](#)]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if you feel unwell.[[1](#)]
- Ingestion: Clean the mouth with water and seek immediate medical attention.[[1](#)]

## Disposal Plan

Proper disposal of **Methyl isoquinoline-3-carboxylate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Characterization:

- Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to local, regional, and national regulations.[1]

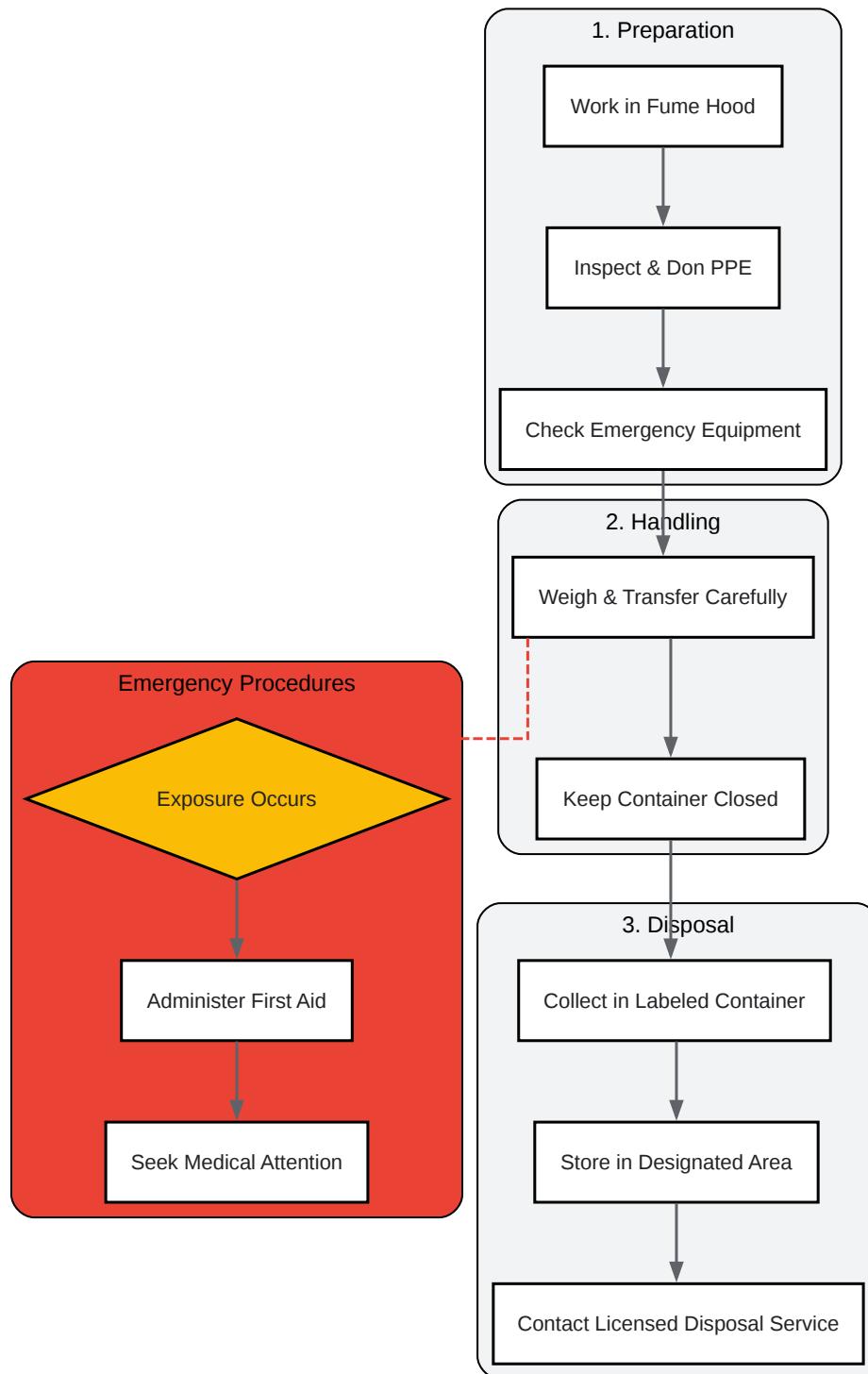
## 2. Collection and Storage of Waste:

- Collect waste material in a suitable, labeled, and tightly closed container.
- Do not mix with other waste streams.
- Store waste containers in a designated and secure area.

## 3. Disposal Method:

- Dispose of the contents and container at an approved waste disposal plant.[1]
- It is recommended to contact a licensed professional waste disposal service for guidance and to ensure compliance with all applicable laws.[3]
- Do not empty into drains.[1]

Below is a workflow diagram illustrating the safe handling and disposal process for **Methyl isoquinoline-3-carboxylate**.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **Methyl isoquinoline-3-carboxylate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [fishersci.com](http://fishersci.com) [fishersci.com]
- 2. 异喹啉-3-甲酸甲酯 97% | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 3. [capotchem.com](http://capotchem.com) [capotchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl isoquinoline-3-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1299004#personal-protective-equipment-for-handling-methyl-isoquinoline-3-carboxylate>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

